

Application Notes and Protocols for N-Isopropyl-1-piperazineacetamide

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Compound of Interest

Compound Name: *N-Isopropyl-1-piperazineacetamide*

CAS No.: 39890-42-1

Cat. No.: B1294994

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Isopropyl-1-piperazineacetamide, a derivative of the versatile piperazine scaffold, is a compound of interest in contemporary chemical and pharmaceutical research. The piperazine ring is a common motif in a wide array of biologically active molecules, known for its ability to interact with various physiological targets.^{[1][2]} This document provides a comprehensive guide to the safe handling, storage, and quality control of **N-Isopropyl-1-piperazineacetamide**, ensuring the integrity of research outcomes and the safety of laboratory personnel.

Compound Profile and Physicochemical Properties

A thorough understanding of the physicochemical properties of **N-Isopropyl-1-piperazineacetamide** is fundamental to its appropriate handling and use in experimental settings.

Table 1: Physicochemical Properties of **N-Isopropyl-1-piperazineacetamide**

Property	Value	Source
Molecular Formula	C ₉ H ₁₉ N ₃ O	[3][4]
Molecular Weight	185.27 g/mol	[3][4]
Appearance	Off-white solid	
Melting Point	107-111 °C	
CAS Number	39890-42-1	
IUPAC Name	2-(piperazin-1-yl)-N-(propan-2-yl)acetamide	[3]

Note: Some physical properties, such as appearance and melting point, are based on available safety data sheet information for similar compounds and should be confirmed for specific batches.

Safety and Hazard Assessment

N-Isopropyl-1-piperazineacetamide is classified with specific hazards that necessitate careful handling to minimize exposure risks.

2.1. GHS Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **N-Isopropyl-1-piperazineacetamide** is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[3]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[3]
- Skin Irritation (Category 2): Causes skin irritation.[3]

2.2. Safety Pictograms

2.3. Precautionary Statements

A comprehensive list of precautionary statements can be found in the compound's Safety Data Sheet (SDS). Key precautions include avoiding ingestion, and contact with skin and eyes, and ensuring adequate ventilation during handling.^[3]

Handling Protocols

Adherence to strict handling protocols is crucial to prevent contamination and ensure the safety of laboratory personnel.

3.1. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **N-Isopropyl-1-piperazineacetamide**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile or other chemically resistant gloves.
- Body Protection: A laboratory coat.

3.2. Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is recommended.

3.3. Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment and reagents readily available.
- Weighing: When weighing the solid compound, use a balance inside a fume hood or in a designated weighing station with local exhaust ventilation to minimize dust inhalation.
- Dissolution: When preparing solutions, add the solid **N-Isopropyl-1-piperazineacetamide** to the solvent slowly while stirring to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Clean all contaminated surfaces.

Storage and Stability

Proper storage is critical to maintain the chemical integrity of **N-Isopropyl-1-piperazineacetamide**. This compound is known to be hygroscopic and light-sensitive.

4.1. Storage Conditions

- Temperature: Store in a cool, dry place.
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to protect from moisture.
- Light: Protect from light by storing in an amber vial or a light-blocking container.
- Container: Keep the container tightly sealed.

4.2. Stability Considerations

- Hygroscopicity: Absorption of moisture can lead to degradation. It is crucial to minimize exposure to the atmosphere.
- Light Sensitivity: Exposure to light may cause degradation.
- Incompatibilities: Avoid contact with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.

Caption: Key storage and stability considerations for **N-Isopropyl-1-piperazineacetamide**.

Experimental Protocols

5.1. Solution Preparation

While specific quantitative solubility data is not readily available in the literature, piperazine and its derivatives are generally soluble in water and some organic solvents.^[5] It is recommended to perform small-scale solubility tests to determine the optimal solvent for a specific application.

Recommended Solvents for Initial Testing:

- Water
- Methanol
- Ethanol
- Dimethyl Sulfoxide (DMSO)

Protocol for Solubility Testing:

- Weigh a small, known amount of **N-Isopropyl-1-piperazineacetamide** (e.g., 1-5 mg).
- Add a measured volume of the desired solvent (e.g., 100 μ L) to the solid.
- Vortex or sonicate the mixture to aid dissolution.
- Visually inspect for complete dissolution.
- If the solid dissolves, incrementally add more solid to determine the approximate solubility. If it does not dissolve, incrementally add more solvent.

5.2. Analytical Quality Control

High-Performance Liquid Chromatography (HPLC) is a suitable method for assessing the purity and stability of **N-Isopropyl-1-piperazineacetamide**.

Table 2: Example HPLC Method Parameters

Parameter	Condition
Column	C18 reverse-phase, 5 μ m, 4.6 x 150 mm
Mobile Phase	Acetonitrile and water with 0.1% formic acid (gradient elution)
Flow Rate	1.0 mL/min
Detection	UV at 210 nm
Injection Volume	10 μ L

Note: This is a general method and may require optimization for specific applications and equipment.



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Caption: A typical workflow for the quality control of **N-Isopropyl-1-piperazineacetamide** using HPLC.

Disposal Procedures

All waste containing **N-Isopropyl-1-piperazineacetamide** must be treated as hazardous chemical waste.

6.1. Waste Collection

- Collect all solid and liquid waste containing the compound in a designated, properly labeled hazardous waste container.
- Do not mix with incompatible waste streams.

6.2. Decontamination

- Decontaminate all glassware and equipment that has come into contact with the compound.
- A suitable decontamination procedure involves rinsing with a solvent in which the compound is soluble (e.g., ethanol or methanol), followed by washing with soap and water.
- Dispose of the rinsate as hazardous waste.

6.3. Final Disposal

- Arrange for the disposal of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.

Biological Activity and Applications

While specific biological activities for **N-Isopropyl-1-piperazineacetamide** are not extensively documented in publicly available literature, the piperazine moiety is a key component in many compounds with a wide range of pharmacological effects.[2] Piperazine derivatives have been investigated for their potential as antimicrobial, antidepressant, and antipsychotic agents, among others.[1][2] Researchers working with **N-Isopropyl-1-piperazineacetamide** are encouraged to explore its potential biological activities based on its structural similarity to other pharmacologically active piperazine compounds.

Conclusion

N-Isopropyl-1-piperazineacetamide is a compound that requires careful and informed handling to ensure both the safety of researchers and the integrity of experimental results. By following the protocols outlined in these application notes, scientists can confidently work with this compound in their research and development endeavors.

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